

An In-depth Technical Guide on 1,3-Diphenylpropan-2-one Tosylhydrazone

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Compound of Interest

Compound Name: 1,3-Diphenylpropan-2-one
tosylhydrazone

Cat. No.: B025648

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and molecular structure of **1,3-Diphenylpropan-2-one tosylhydrazone**. The information is curated for professionals engaged in chemical research and development.

Physicochemical Data

1,3-Diphenylpropan-2-one tosylhydrazone, also known as Dibenzyl ketone tosylhydrazone, is a chemical compound utilized in organic synthesis.^{[1][2]} Its key quantitative properties are summarized below for clarity and comparative analysis.

Property	Value
Molecular Weight	378.49 g/mol [1] [2] [3]
Exact Mass	378.49 [1]
Molecular Formula	<chem>C22H22N2O2S</chem> [1] [2]
CAS Number	19816-88-7 [2] [3]
Melting Point	175-177 °C [1] , 187-188 °C (lit.)
Appearance	White to light yellow crystalline powder [1]
Solubility	Chloroform: 25 mg/mL, clear, orange [2]
Boiling Point	555.2±60.0 °C (Predicted) [1] [2]
Density	1.1430 (rough estimate) [1] [2]

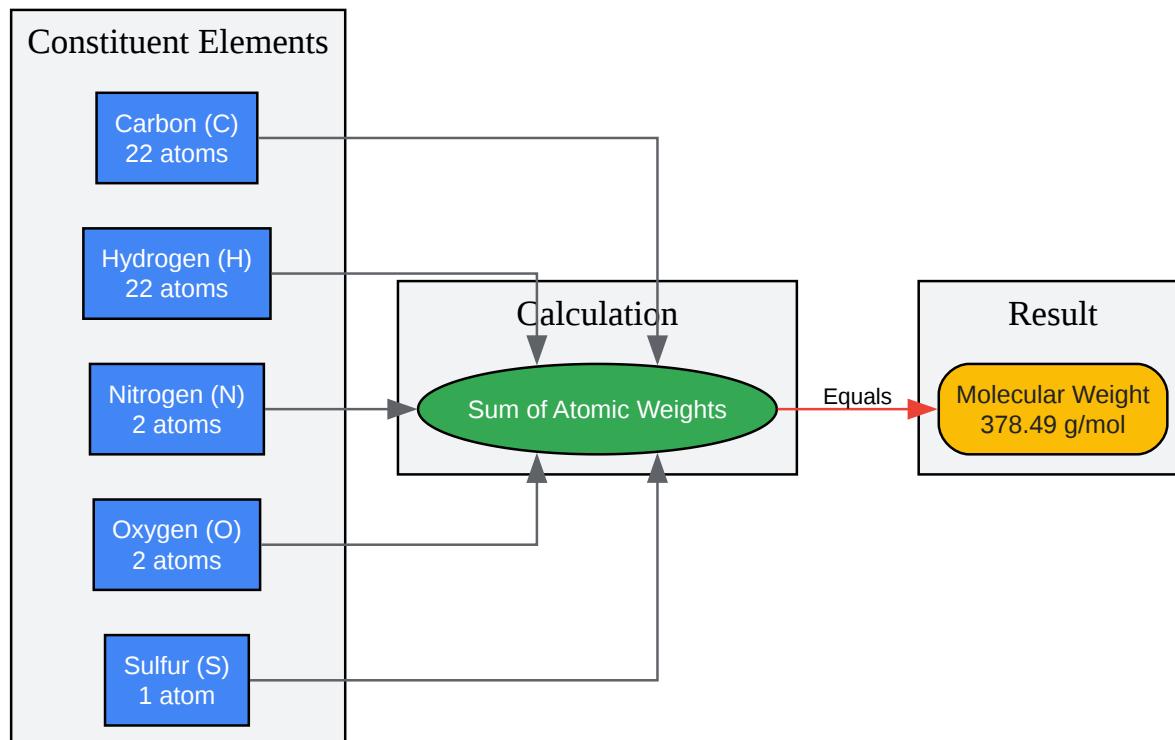
Molecular Weight Determination

The molecular weight is a fundamental property derived from the compound's molecular formula, C22H22N2O2S. The calculation is based on the sum of the atomic weights of its constituent atoms.

- Carbon (C): 22 atoms \times 12.011 u = 264.242 u
- Hydrogen (H): 22 atoms \times 1.008 u = 22.176 u
- Nitrogen (N): 2 atoms \times 14.007 u = 28.014 u
- Oxygen (O): 2 atoms \times 15.999 u = 31.998 u
- Sulfur (S): 1 atom \times 32.06 u = 32.06 u

Total Molecular Weight = 264.242 + 22.176 + 28.014 + 31.998 + 32.06 = 378.49 u

The following diagram illustrates the logical flow of this calculation.

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Caption: Logical flow for calculating the molecular weight of $C_{22}H_{22}N_2O_2S$.

Experimental Protocols: Synthesis

The synthesis of **1,3-Diphenylpropan-2-one tosylhydrazone** is typically achieved through the condensation reaction between 1,3-Diphenylpropan-2-one (also known as dibenzyl ketone) and p-toluenesulfonylhydrazide. This is a standard method for preparing tosylhydrazones from ketones.

Materials:

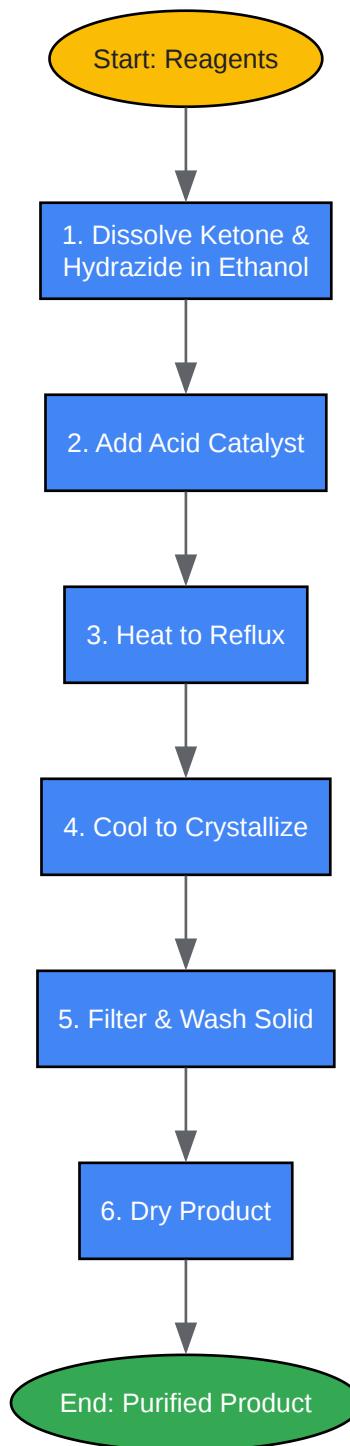
- 1,3-Diphenylpropan-2-one ($C_{15}H_{14}O$, MW: 210.27 g/mol)[4][5][6]
- p-Toluenesulfonylhydrazide
- Ethanol or Methanol (as solvent)

- Glacial acetic acid or hydrochloric acid (as catalyst)

General Procedure:

- Dissolution: Dissolve equimolar amounts of 1,3-Diphenylpropan-2-one and p-toluenesulfonhydrazide in a suitable volume of ethanol in a round-bottom flask.
- Catalysis: Add a catalytic amount of acid (e.g., a few drops of glacial acetic acid) to the mixture to facilitate the condensation reaction.
- Reaction: Equip the flask with a condenser and heat the mixture to reflux for a period sufficient to ensure complete reaction, typically monitored by thin-layer chromatography (TLC).
- Crystallization: Upon completion, allow the reaction mixture to cool to room temperature, and then cool further in an ice bath to induce crystallization of the product.
- Isolation and Purification: Collect the solid product by vacuum filtration. Wash the crystals with cold ethanol to remove any unreacted starting materials or impurities.
- Drying: Dry the purified **1,3-Diphenylpropan-2-one tosylhydrazone** product, for example, in a vacuum oven.

The workflow for this synthesis is depicted in the diagram below.



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Caption: General experimental workflow for the synthesis of tosylhydrazones.

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